

(S)-(-)-3-(Acetylthio)-2-methylpropionic Acid

safety and handling

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Compound of Interest

Compound Name: (S)-(-)-3-(Acetylthio)-2-methylpropionic Acid

Cat. No.: B193019

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An In-Depth Technical Guide to the Safety and Handling of **(S)-(-)-3-(Acetylthio)-2-methylpropionic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-(-)-3-(Acetylthio)-2-methylpropionic acid (CAS No: 76497-39-7) is a key chemical intermediate used in the synthesis of various pharmaceutical compounds, most notably Angiotensin-Converting Enzyme (ACE) inhibitors. Its structure, featuring a carboxylic acid and a thioester group, imparts specific reactivity that is valuable in drug development but also necessitates a thorough understanding of its potential hazards. This guide provides a comprehensive overview of the safety protocols and handling procedures required to work with this compound safely in a research and development setting. Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Section 1: Hazard Identification and Risk Assessment

The primary and most immediate risks associated with **(S)-(-)-3-(Acetylthio)-2-methylpropionic acid** are its corrosivity and irritant properties. A comprehensive understanding of its hazard profile is the foundation of safe handling.

GHS Classification & Hazard Statements

The compound is classified as a hazardous chemical, and its handling requires stringent safety measures.

Hazard Class	Category	Hazard Statement	Source
Skin Corrosion/Irritation	1B / 2	H314: Causes severe skin burns and eye damage. / H315: Causes skin irritation.	[1][2]
Serious Eye Damage/Irritation	1 / 2	H314: Causes severe skin burns and eye damage. / H319: Causes serious eye irritation.	[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.	[2][3]

Primary Hazards:

- **Corrosivity:** The compound is a corrosive material, capable of causing severe burns to the skin and eyes upon contact.[1] This is a critical consideration for all handling procedures. The acidic nature of the carboxylic group is the primary driver of this property. Immediate and thorough rinsing is essential after any contact.
- **Irritation:** In addition to being corrosive, it is a potent irritant to the skin, eyes, and respiratory system.[2] Inhalation of vapors or aerosols can lead to respiratory tract irritation.[2][4]
- **Stench:** Like many sulfur-containing compounds, it is noted to have an unpleasant odor ("stench"). While not a direct toxicological threat, this property necessitates handling in well-ventilated areas, such as a chemical fume hood, to maintain a comfortable and safe laboratory environment.

Toxicological Profile Summary:

Detailed toxicological data for this specific compound is limited.^{[1][4]} However, based on its chemical class and available safety data sheets, the following points are pertinent:

- **Acute Effects:** The most significant acute effects are severe burns and irritation from direct contact.^[1] Inhalation may cause coughing and wheezing, and in severe cases, could lead to delayed pulmonary edema.^[1] Ingestion can cause severe damage to the gastrointestinal tract, and vomiting should not be induced.^{[1][5]}
- **Chronic Effects:** There is no information available regarding long-term exposure effects such as carcinogenicity or reproductive toxicity.^{[1][4]} Given the lack of data, minimizing exposure is the most prudent course of action.

Section 2: Chemical and Physical Properties

Understanding the physical and chemical properties of **(S)-(-)-3-(Acetylthio)-2-methylpropionic acid** is crucial for its proper handling and storage.

Property	Value	Source
CAS Number	76497-39-7	^[1]
Molecular Formula	C6H10O3S	^{[1][6]}
Molecular Weight	162.21 g/mol	^{[4][6]}
Appearance	Not specified, likely a liquid or low-melting solid	-
Synonyms	(S)-3-(acetylthio)-2-methylpropionic acid, Captopril EP Impurity G	^{[1][2][3]}

Stability and Reactivity:

- **Stability:** The compound is stable under recommended storage conditions.^[4]
- **Conditions to Avoid:** Avoid exposure to moisture and air, as some sources indicate it is air and moisture sensitive.^[4] Keep away from heat, sparks, open flames, and other sources of ignition.

- Incompatible Materials: To prevent hazardous reactions, avoid contact with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[4]
- Hazardous Decomposition Products: Thermal decomposition can produce irritating gases and vapors, including carbon oxides and sulfur oxides.[1][7]

Section 3: Exposure Control and Personal Protection

A multi-layered approach to exposure control, combining engineering controls and personal protective equipment (PPE), is mandatory.

Engineering Controls:

- Ventilation: All work with this compound must be conducted in a well-ventilated area. A certified chemical fume hood is the primary engineering control to minimize inhalation exposure.[4][8][9]
- Safety Stations: Eyewash stations and safety showers must be readily accessible in the immediate work area.[1] Regular testing of this equipment is essential.

Personal Protective Equipment (PPE) Selection:

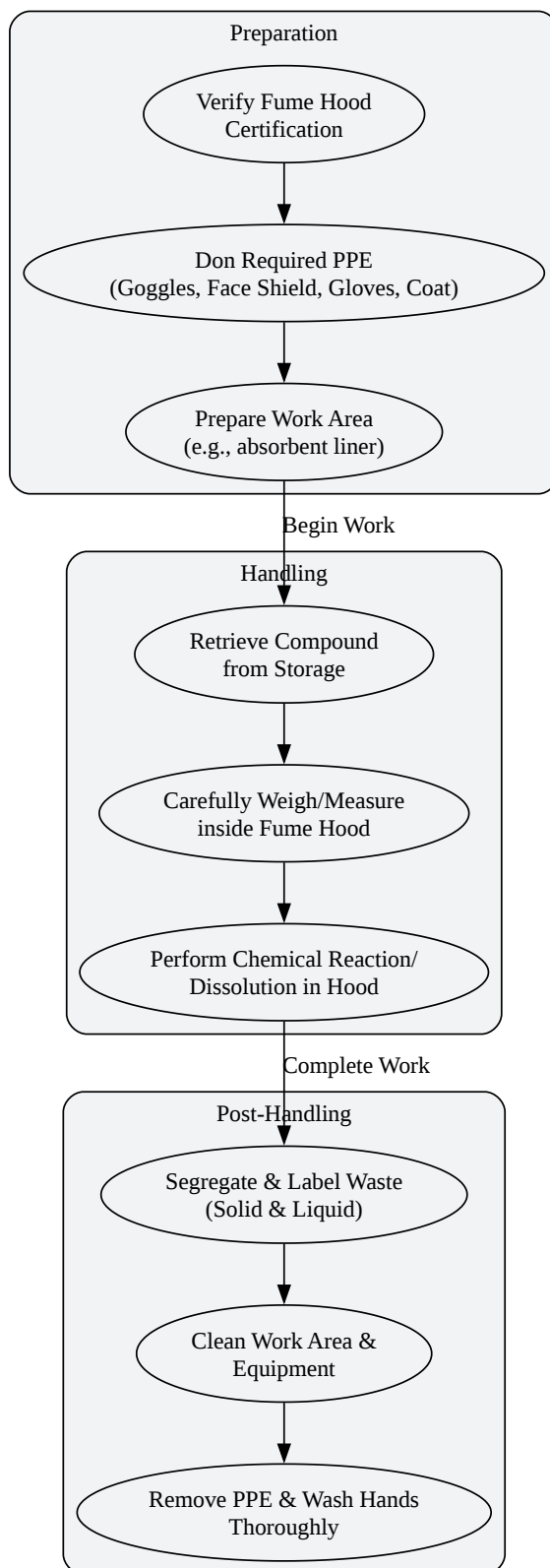
The selection of appropriate PPE is critical to prevent direct contact.

Body Part	PPE Recommendation	Standard	Rationale
Eyes/Face	Tight-sealing safety goggles and a face shield.	EN 166 (EU) or NIOSH (US) approved.	Provides maximum protection against splashes of this corrosive material. [1] [8]
Skin (Hands)	Chemical-resistant, impervious gloves (e.g., Neoprene™, Polyvinyl chloride (PVC)).	EN 374	Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact. [1] [4] [9]
Skin (Body)	Long-sleeved laboratory coat and a chemical-resistant apron.	-	Protects against skin contact from spills and splashes. [1]
Respiratory	Not typically required if work is performed in a fume hood. For nuisance exposures or spill cleanup, a P95 (US) or P1 (EU) respirator may be used. For higher-level protection, an OV/AG/P99 (US) or ABEK-P2 (EU) respirator is recommended.	NIOSH (US) or CEN (EU) approved.	Protects against inhalation of vapors or aerosols, which can cause respiratory irritation. [4] [9]

Section 4: Standard Operating Procedures for Safe Handling

A systematic approach to handling ensures that risks are minimized at every step.

General Handling Workflow:



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Step-by-Step Handling Protocol:

- Preparation:
 - Confirm that the chemical fume hood is functioning correctly.
 - Don all required PPE as specified in Section 3.
 - Prepare the work surface within the fume hood by laying down an absorbent, chemical-resistant liner.
 - Assemble all necessary glassware and equipment.
- Aliquotting and Use:
 - Retrieve the chemical from its designated storage location.[1]
 - Perform all manipulations, including weighing and transferring, inside the fume hood to contain vapors.[8]
 - Use non-sparking tools if the compound is determined to be flammable.[8]
 - Keep the container tightly closed when not in use.[4][8]
- Post-Handling:
 - Segregate waste into appropriate, clearly labeled containers for corrosive chemical waste.
 - Decontaminate all surfaces and equipment after use.
 - Remove PPE carefully, avoiding self-contamination.
 - Wash hands thoroughly with soap and water after handling the product.[1]

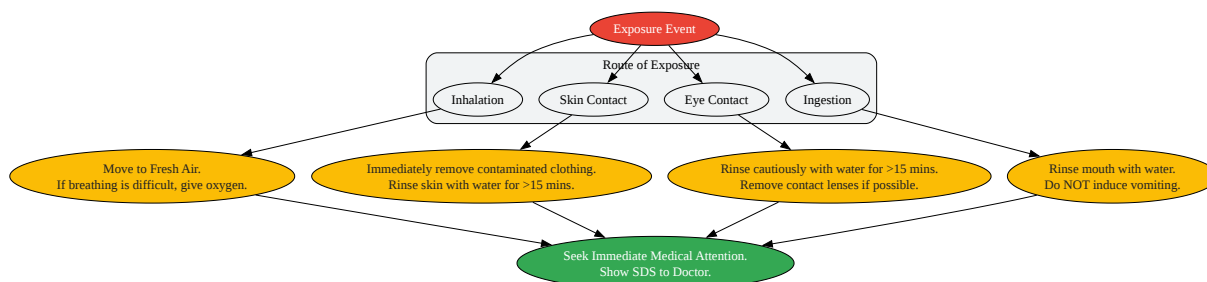
Storage and Transportation:

- Storage: Store in a cool, dry, and well-ventilated place.[4][8] The container must be kept tightly closed.[4] For long-term stability, storage at temperatures below -15°C and under an inert gas atmosphere is recommended.[4][6] The storage area should be secure and accessible only to authorized personnel ("Store locked up").[1]
- Transportation: When transporting, ensure the container is securely sealed and properly labeled. For shipping, it is classified under UN3265 as a "Corrosive liquid, acidic, organic, n.o.s."[1]

Section 5: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Response Flowchart:



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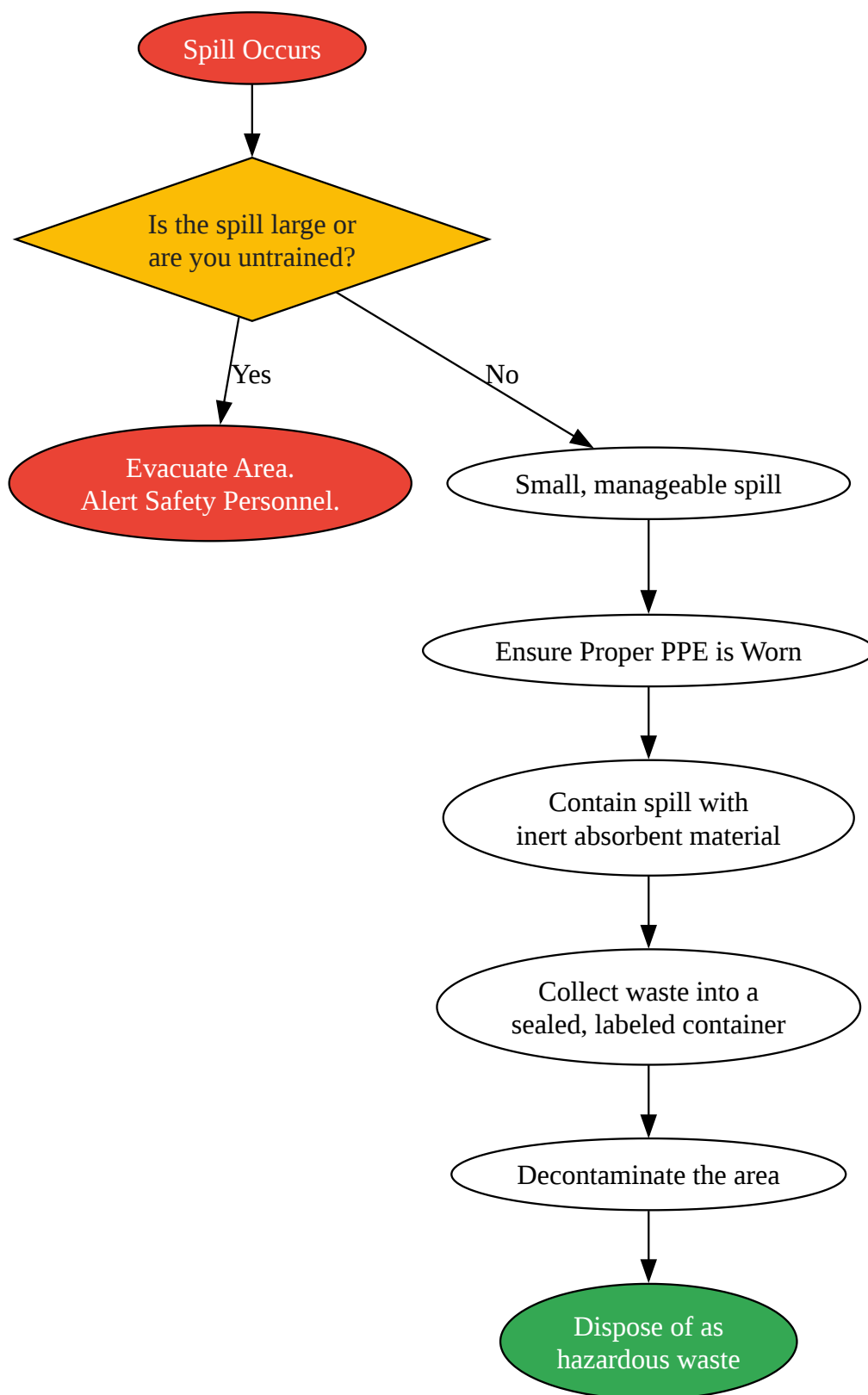
Detailed First-Aid Measures:

- General Advice: Immediate medical attention is required for all routes of exposure.[\[1\]](#) Show the Safety Data Sheet to the attending physician.[\[4\]](#)[\[9\]](#)
- Inhalation: Remove the person to fresh air. If breathing has stopped or is difficult, provide artificial respiration or oxygen by trained personnel. Do not use mouth-to-mouth resuscitation.[\[1\]](#)
- Skin Contact: Immediately take off all contaminated clothing.[\[1\]](#) Rinse the affected skin area with copious amounts of water for at least 15 minutes.[\[1\]](#)[\[9\]](#)
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[1\]](#)[\[4\]](#)[\[9\]](#) Remove contact lenses if present and easy to do so. Continue rinsing.[\[1\]](#)
- Ingestion: Rinse the mouth thoroughly with water.[\[1\]](#)[\[4\]](#)[\[9\]](#) Do NOT induce vomiting, as this can cause further damage.[\[1\]](#)[\[5\]](#)

Accidental Release Measures (Spill Response):

- Evacuate: Evacuate non-essential personnel from the spill area.[\[4\]](#)[\[9\]](#)
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the spill from entering drains or waterways.[\[4\]](#)
- Absorb: For small spills, use an inert, non-combustible absorbent material (e.g., sand, vermiculite, Chemizorb®).
- Collect: Carefully sweep or scoop up the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[4\]](#)[\[9\]](#)
- Decontaminate: Clean the spill area thoroughly with a suitable decontamination solution.
- Report: Report the incident according to your institution's protocols.

Spill Response Decision Tree:



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Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][9]
- Unsuitable Media: Avoid using a high-pressure water stream, as it may scatter the material. [1]
- Specific Hazards: The product is corrosive and thermal decomposition can release irritating and toxic gases.[1]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[1][4][9]

Section 6: Waste Disposal

Proper disposal is a legal and ethical requirement to protect human health and the environment.

Protocol for Waste Disposal:

- Collection: Collect all waste containing **(S)-(-)-3-(Acetylthio)-2-methylpropionic acid**, including contaminated absorbents and disposable PPE, in designated, sealed, and clearly labeled hazardous waste containers.
- Segregation: Keep this waste stream separate from other incompatible chemical wastes.
- Disposal: Dispose of the waste through a licensed professional waste disposal service.[1] All disposal must be in accordance with local, state, and federal environmental regulations.[1] Do not dispose of down the drain or in general trash.[4]
- Container Decontamination: Empty containers should not be reused.[1] They should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container is disposed of or recycled.

Conclusion

(S)-(-)-3-(Acetylthio)-2-methylpropionic acid is a valuable reagent whose safe use is predicated on a comprehensive understanding of its hazards and the diligent application of safety protocols. Its corrosive nature demands meticulous attention to engineering controls, the

consistent use of appropriate personal protective equipment, and adherence to established procedures for handling, storage, and emergency response. By integrating the principles and protocols outlined in this guide into daily laboratory practice, researchers can effectively mitigate risks and ensure a safe and productive scientific environment.

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